

# Cinnamic Acid-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Cinnamic acid-d6

Cat. No.: B1602556

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cinnamic acid-d6**, a deuterated analog of cinnamic acid, for its application in advanced research and development. This document covers its chemical and physical specifications, its role as an internal standard in analytical methodologies, and its application in studying biological signaling pathways.

## Cinnamic Acid-d6: Specifications and Properties

**Cinnamic acid-d6** is a stable isotope-labeled version of cinnamic acid, where six hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an invaluable tool in mass spectrometry-based quantitative analysis and metabolic studies.

There are different deuterated forms of cinnamic acid available, with the position of deuterium labeling varying. The most common forms are deuterated on the phenyl ring and/or the acrylic acid side chain. Below are the specifications for two common variants.

Table 1: Specifications of Common **Cinnamic Acid-d6** Variants

Property	trans-Cinnamic acid- $\beta$ ,2,3,4,5,6-d6	trans-Cinnamic- $\alpha$ ,2,3,4,5,6-d6
CAS Number	91453-04-2[1][2]	1174218-97-3[3][4]
Synonyms	3-Phenyl-d5-2-propenoic acid-3-d1[1][2]	trans-Cinnamic Acid D6 (phenyl-D5, $\alpha$ -D)[3][4]
Molecular Formula	C <sub>9</sub> H <sub>2</sub> D <sub>6</sub> O <sub>2</sub> [2][5]	C <sub>9</sub> D <sub>6</sub> H <sub>2</sub> O <sub>2</sub> [3][4]
Molecular Weight	154.20 g/mol [1][2]	154.196 g/mol [4]
Isotopic Purity	98 atom % D[1]	99 atom % D[3][4]
Chemical Purity	-	min 98%[3][4]
Melting Point	132-135 °C (lit.)[1]	-
Boiling Point	300 °C (lit.)[1]	-
Appearance	White to off-white solid	-

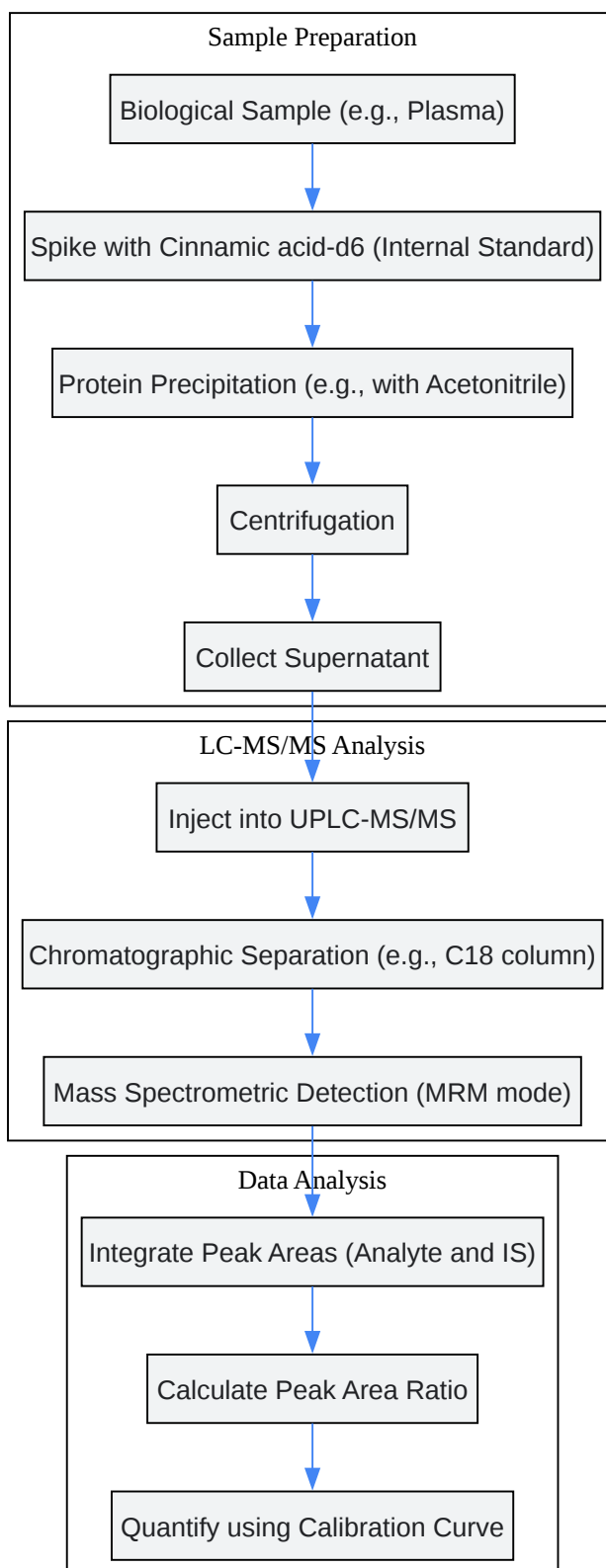
## Experimental Protocols and Applications

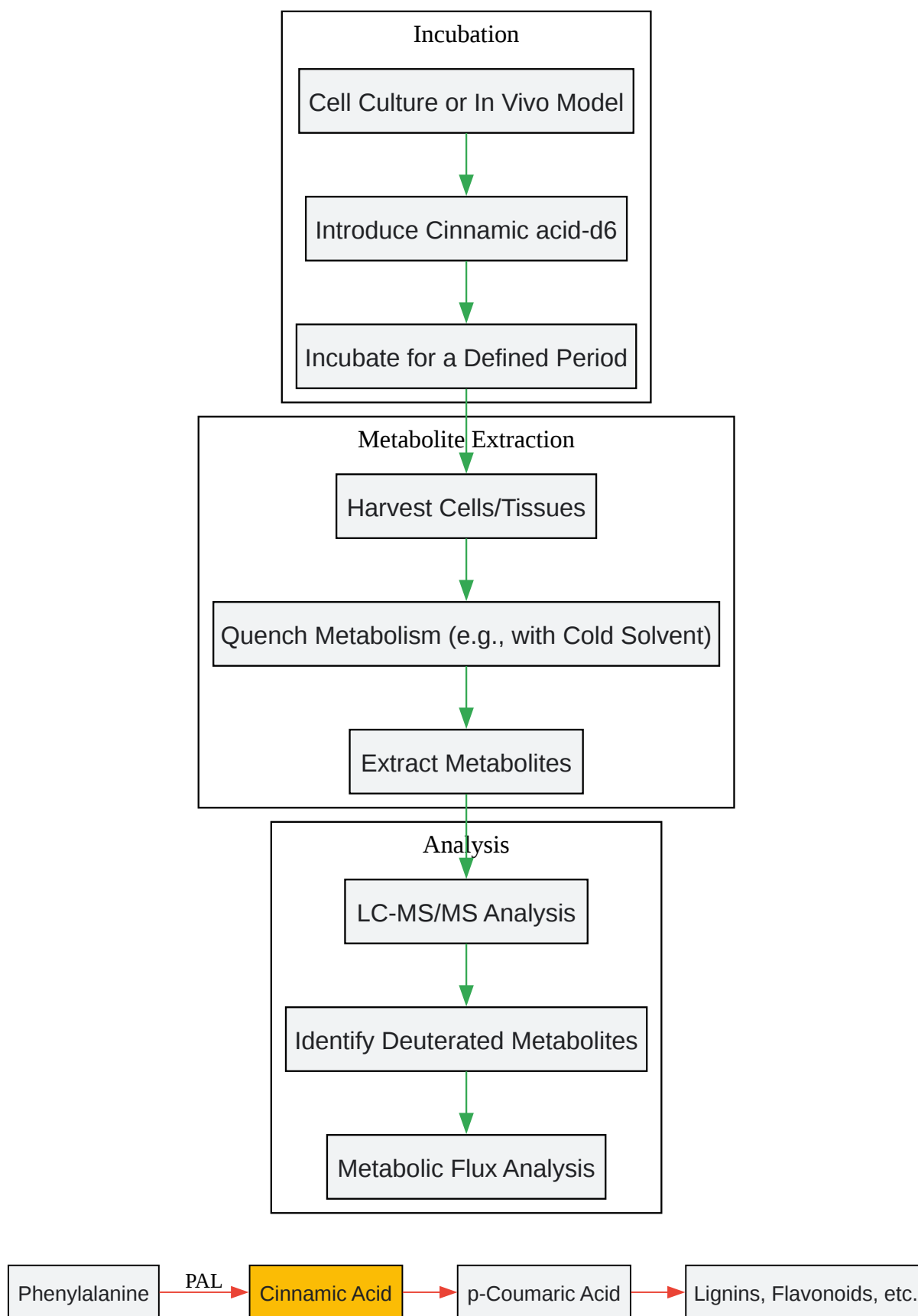
**Cinnamic acid-d6** is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for pharmacokinetic studies, and as a tracer in metabolic profiling research.

### Use as an Internal Standard in LC-MS/MS Analysis

Deuterated standards are ideal internal standards for mass spectrometry as they co-elute with the analyte of interest and exhibit similar ionization efficiency, correcting for matrix effects and variations in sample processing.

Experimental Workflow for Quantification of Cinnamic Acid in Biological Samples





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